

Proper Disposal Procedures for "Sageone" Products

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Compound of Interest

Compound Name: Sageone

Cat. No.: B023465

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Given the multiple products identified under the name "**Sageone**," it is crucial to follow the correct disposal protocol associated with the specific product in use. This guide provides distinct disposal procedures for four separate products to ensure safety and regulatory compliance. The primary focus is on the chemical compound **Sageone**, a subject of interest for researchers and drug development professionals.

Sageone (Diterpene/Natural Product)

For Researchers, Scientists, and Drug Development Professionals

Sageone, a diterpene isolated from medicinal plants, is investigated for its potential antiviral and anticancer properties. As a cytotoxic compound, all waste generated from its handling must be treated as hazardous chemical waste.

Immediate Safety and Handling Precautions:

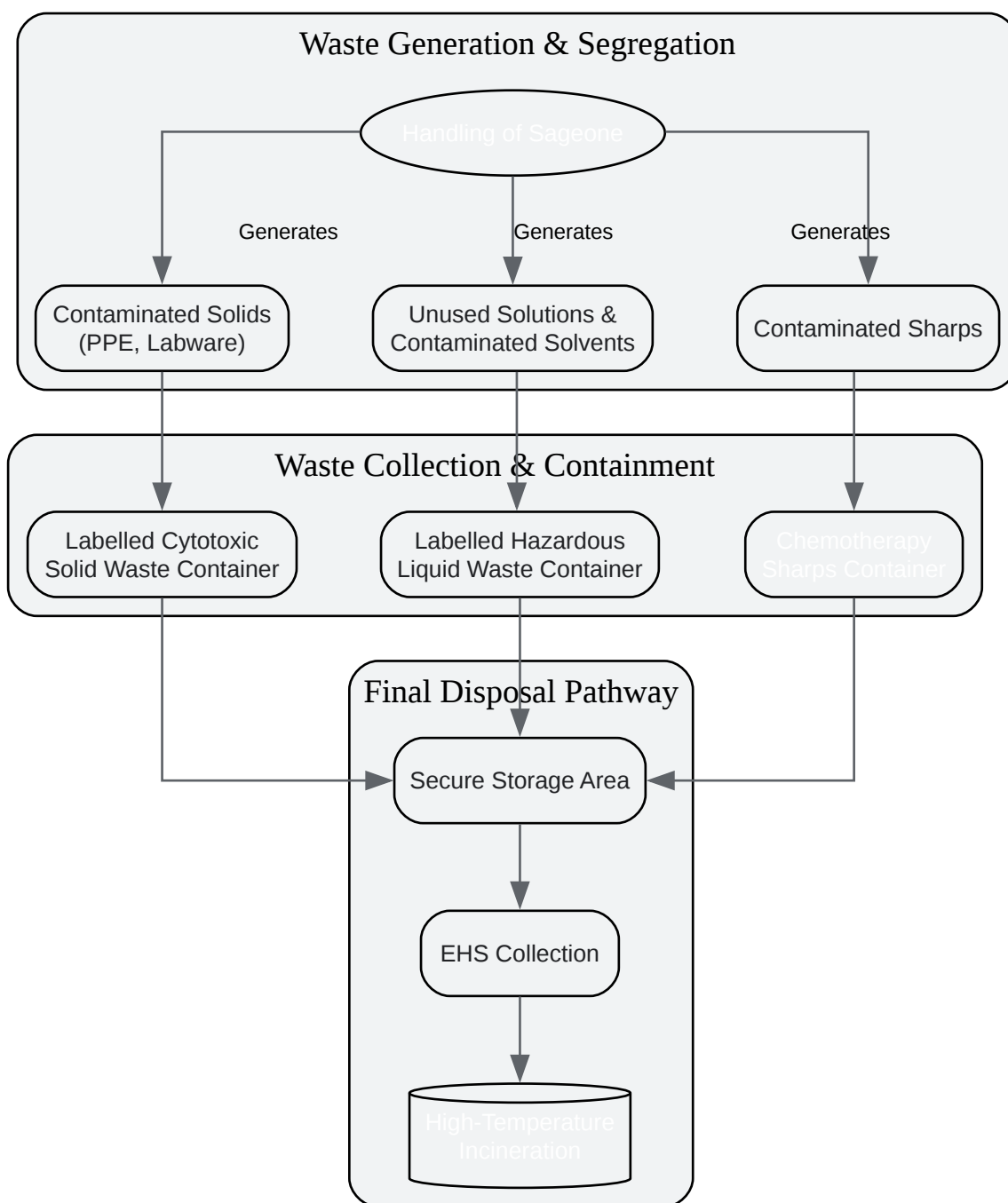
- **Personal Protective Equipment (PPE):** Wear double chemotherapy gloves, a solid-front barrier gown, and safety goggles or a full-face shield when handling **Sageone**.^[1]
- **Ventilation:** All handling of **Sageone** powder or solutions should be conducted in a designated area such as a chemical fume hood or a biological safety cabinet to prevent inhalation and skin contact.^[1]
- **Spill Management:** In case of a spill, isolate the area. Use a chemotherapy spill kit for cleanup. Absorbent pads should be used to contain the spill, and the area should be

decontaminated with a detergent solution followed by a thorough water rinse.[2][3]

Step-by-Step Disposal Protocol:

- Segregation: Do not mix **Sageone** waste with other laboratory waste streams.[2] All contaminated materials, including PPE, lab plastics (pipette tips, vials), and absorbent pads, must be segregated as cytotoxic waste.[1]
- Waste Collection:
 - Solid Waste: Collect all contaminated solid materials in a designated, leak-proof, puncture-resistant container clearly labeled with the universal cytotoxic symbol and the words "Cytotoxic Waste" or "Hazardous Waste".[1]
 - Liquid Waste: Collect unused solutions or contaminated solvents in a dedicated, shatter-resistant, and leak-proof container. This container must also be clearly labeled as "Hazardous Liquid Waste: **Sageone**".[1] Secondary containment is recommended for liquid waste.[1]
 - Sharps: Needles and syringes that have come into contact with **Sageone** and are not empty must be disposed of as hazardous chemical waste in a designated black "Bulk" waste container, not a standard sharps container.[2] Empty syringes may be disposed of in a yellow chemotherapy sharps container.[4][5]
- Labeling: Ensure all waste containers are securely sealed and clearly labeled with the contents ("**Sageone** Waste"), the date, and the appropriate hazard symbols.[1]
- Storage: Store the sealed waste containers in a designated, secure area away from general lab traffic until collection.
- Final Disposal: Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by a certified hazardous waste contractor.[1] The standard method for final disposal of cytotoxic waste is high-temperature incineration.[1]

Disposal Workflow for Sageone (Diterpene)



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Caption: Disposal workflow for **Sageone** (diterpene) waste.

Sage™ Herbicide (Active Ingredient: Indaziflam)

Sage™ is a pre-emergence herbicide used for the control of annual grasses and broadleaf weeds.[6] Improper disposal can be hazardous to aquatic ecosystems.[7][8]

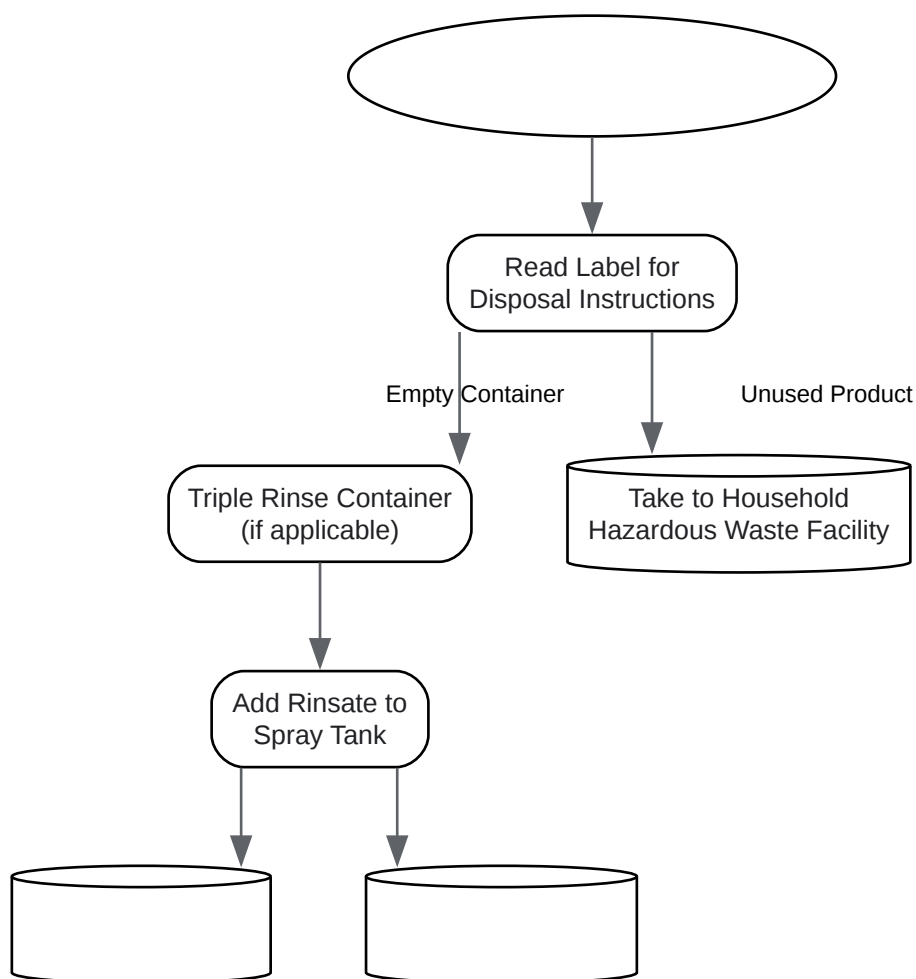
Immediate Safety and Handling Precautions:

- PPE: Wear protective gloves, clothing, and eye protection when handling.
- Handling: Do not contaminate water, food, or feed by storage or disposal.[9] Do not breathe spray and wash thoroughly after handling.[7]

Step-by-Step Disposal Protocol:

- Unused Product: If possible, use the product according to the label instructions.[9] If you cannot use it, check with your local solid waste agency for household hazardous waste collection programs.[10]
- Container Disposal:
 - Nonrefillable Container: Do not reuse or refill the container.[11] Triple rinse the container promptly after emptying.[12][13] The rinsate should be added to the spray tank.[12][13] Offer the rinsed container for recycling if available, or dispose of it in a sanitary landfill.[9]
 - Refillable Container: Return the container to the point of purchase or a designated collection site.
- Spill Cleanup: In case of a spill, contain the material to prevent it from entering waterways.[7] Absorb the spill with an inert material (e.g., sand, earth) and place it in a container for disposal.[7]

Disposal Workflow for Sage™ Herbicide



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Caption: Disposal workflow for Sage™ Herbicide.

TXOne SageOne™ (Cybersecurity Platform)

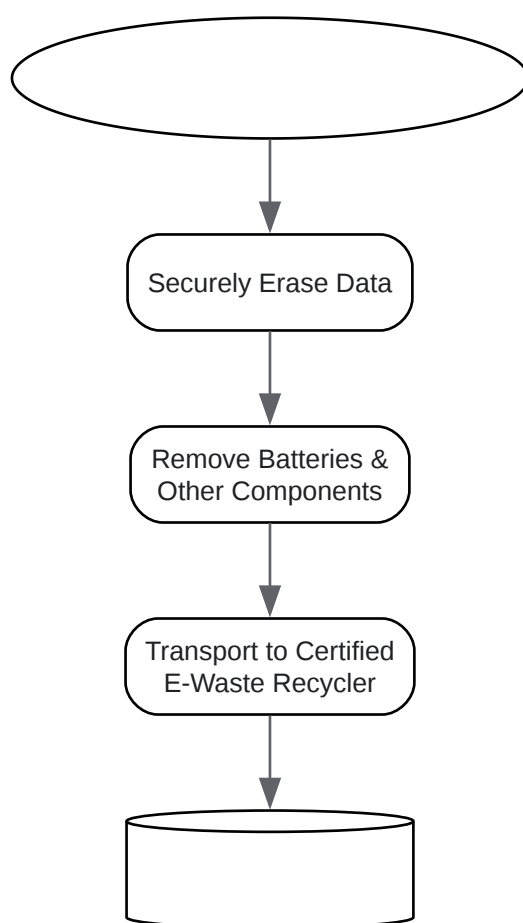
TXOne **SageOne** is a centralized management platform for cybersecurity in operational technology (OT) environments.[14][15][16] As this is a software platform, disposal would typically apply to the hardware on which it is installed. This hardware should be treated as electronic waste (e-waste).

Step-by-Step Disposal Protocol:

- **Data Security:** Before disposal, ensure all sensitive data is securely erased from the hardware.[17] This may involve using data wiping software or physical destruction of the hard drives.[18]

- **Component Separation:** If possible, separate components for recycling. This includes removing batteries, which require special handling.[17][19]
- **Recycling:** Take the hardware to a certified e-waste recycling facility.[17][20] These facilities will dismantle the equipment, separating reusable materials like metals and plastics from hazardous components like lead and mercury for proper disposal.[20][21] Do not dispose of electronic equipment in regular household waste.

Disposal Workflow for TXOne SageOne™ Hardware



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Caption: Disposal workflow for TXOne **SageOne™** hardware.

Sage® Cleaning Wipes and Appliances

This category includes disposable cleaning wipes and small household appliances like coffee machines.

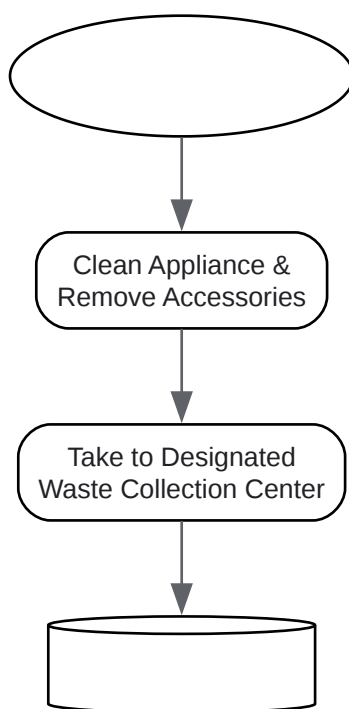
Disposal of Sage® Cleaning Wipes:

- Disposal: Used wipes should be disposed of in the trash.[\[22\]](#)
- Do Not Flush: Do not flush wipes down the toilet, as this can cause plumbing and sewer blockages.[\[22\]](#)
- Containers: Empty containers can typically be recycled, but check local recycling guidelines.[\[23\]](#)

Disposal of Sage® Appliances (e.g., Coffee Machines):

- Do Not Dispose in Household Waste: These appliances should not be disposed of in normal household waste.[\[24\]](#)
- Designated Collection: They should be taken to a local authority waste collection center designated for small appliances or to a dealer providing this service.[\[24\]](#) This ensures that they are recycled correctly as e-waste.
- Preparation: Before disposal, unplug the appliance, clean it according to the manufacturer's instructions, and remove any disposable components like water filters.[\[25\]](#)

Disposal Workflow for Sage® Appliances



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Caption: Disposal workflow for Sage® appliances.

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